

physical and chemical properties of Schisanlignone C

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Compound of Interest

Compound Name: Schisanlignone C

Cat. No.: B13773464

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An In-depth Technical Guide to Schisanlignone C

This document provides a comprehensive overview of the physical and chemical properties of **Schisanlignone C**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Schisanlignone C is a lignan, a class of natural products known for their interesting biological activities. It has been isolated from plants of the *Schisandra* genus.^{[1][2]} The fundamental physicochemical characteristics of **Schisanlignone C** are summarized below.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₆ O ₇	[3]
Molecular Weight	414.5 g/mol	[2][3]
CAS Number	144606-83-7	[3]
Physical Description	Powder	[2]
Purity	≥98%	[1][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1][2]
Storage Conditions	Store at -20°C under an inert atmosphere.	[2][3][4]

Structural Elucidation and Spectral Data

The chemical structure of **Schisanlignone C** was determined through spectral analysis. The absolute configuration of **Schisanlignone C** and related lignans was established using spectroscopic methods.[1] While specific spectral data is not detailed in the provided search results, the structural elucidation of similar lignans from Schisandra species typically involves 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and high-resolution mass spectrometry.[5]

Biological Context

Schisanlignone C is a natural product isolated from *Schisandra henryi* and *Schisandra viridis*. [1][2] Lignans from the *Schisandra* genus are a well-studied class of compounds with a variety of reported biological activities.[5] However, specific biological activities and signaling pathways for **Schisanlignone C** are not detailed in the provided search results.

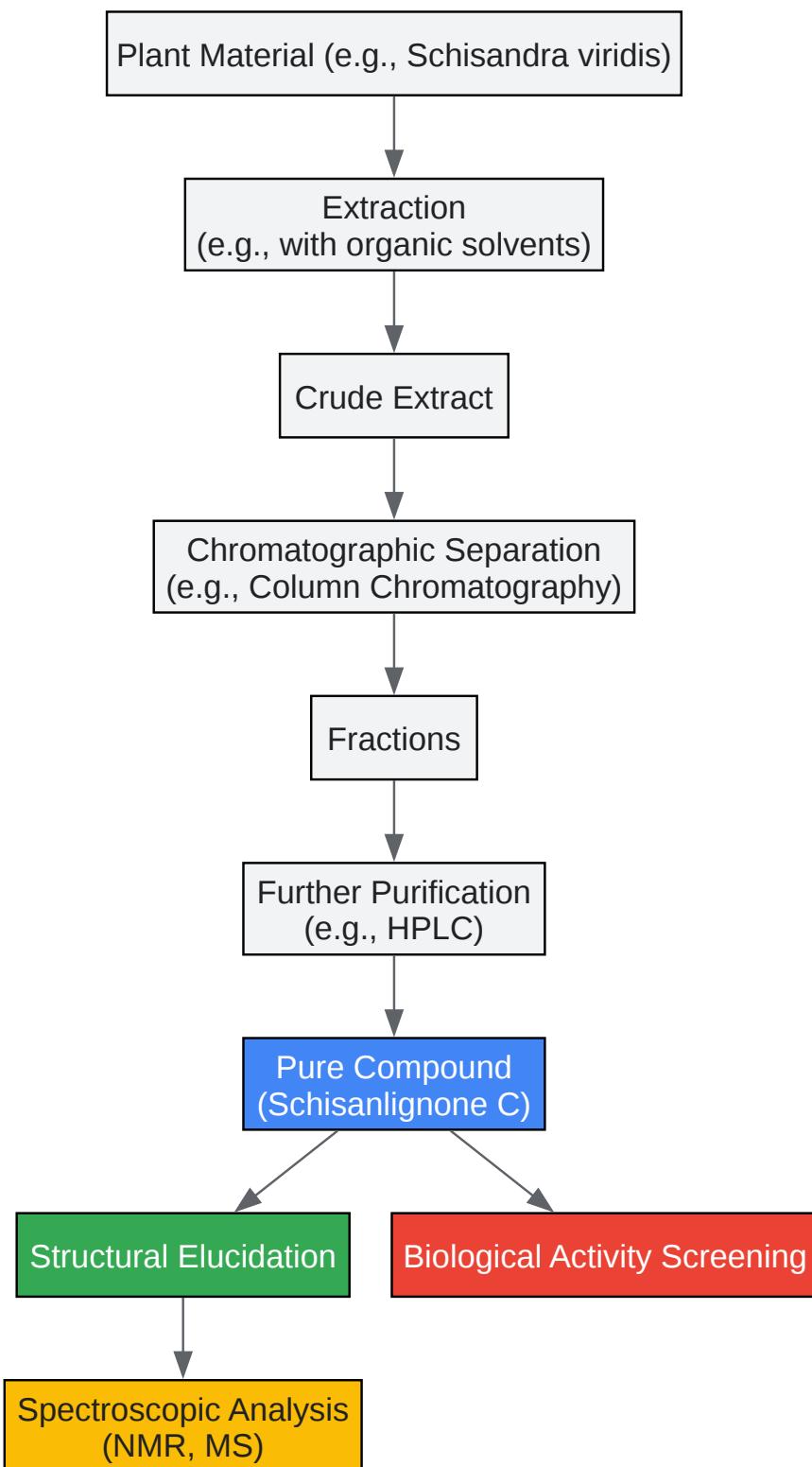
Experimental Protocols

Detailed experimental protocols for specific biological assays of **Schisanlignone C** are not available in the search results. However, a general methodology for its isolation can be described.

Isolation of Schisanlignone C:

The isolation of **Schisanlignone C** was reported as part of a study on the constituents of *Schisandra viridis*.^[1] A general workflow for the isolation and identification of such a natural product is outlined in the diagram below. This process typically involves extraction from the plant material, followed by chromatographic separation and purification, and finally, structural elucidation using spectroscopic techniques.

General Workflow for Natural Product Isolation and Identification

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Caption: A generalized workflow for the isolation and identification of **Schisanlignone C**.

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References

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